

A Comprehensive Technical Guide to BocNH-PEG11-OH: Synthesis, Characterization, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *BocNH-PEG11-OH*

CAS No.: *1556847-53-0*

Cat. No.: *B3105902*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

In the evolving landscape of bioconjugation and targeted therapeutics, the role of linker molecules is paramount. These entities bridge bioactive molecules to larger carriers, such as antibodies or nanoparticles, influencing the stability, solubility, and overall efficacy of the conjugate. Among the diverse array of linkers, polyethylene glycol (PEG) derivatives have garnered significant attention for their ability to impart favorable pharmacokinetic and pharmacodynamic properties. This guide provides an in-depth technical overview of a specific, discrete PEG linker: **BocNH-PEG11-OH**.

This heterobifunctional linker, featuring a tert-butyloxycarbonyl (Boc)-protected amine at one terminus and a hydroxyl group at the other, connected by a precise eleven-unit ethylene glycol chain, is a valuable tool in the synthesis of complex biomolecular architectures, including Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).[1][2] Its

monodispersity ensures batch-to-batch consistency, a critical factor in therapeutic development.

This document will delve into the fundamental properties of **BocNH-PEG11-OH**, its synthesis and purification, comprehensive characterization methodologies, and detailed protocols for its application in bioconjugation.

Core Compound Data

A summary of the key physicochemical properties of **BocNH-PEG11-OH** provides a foundational reference for its use.

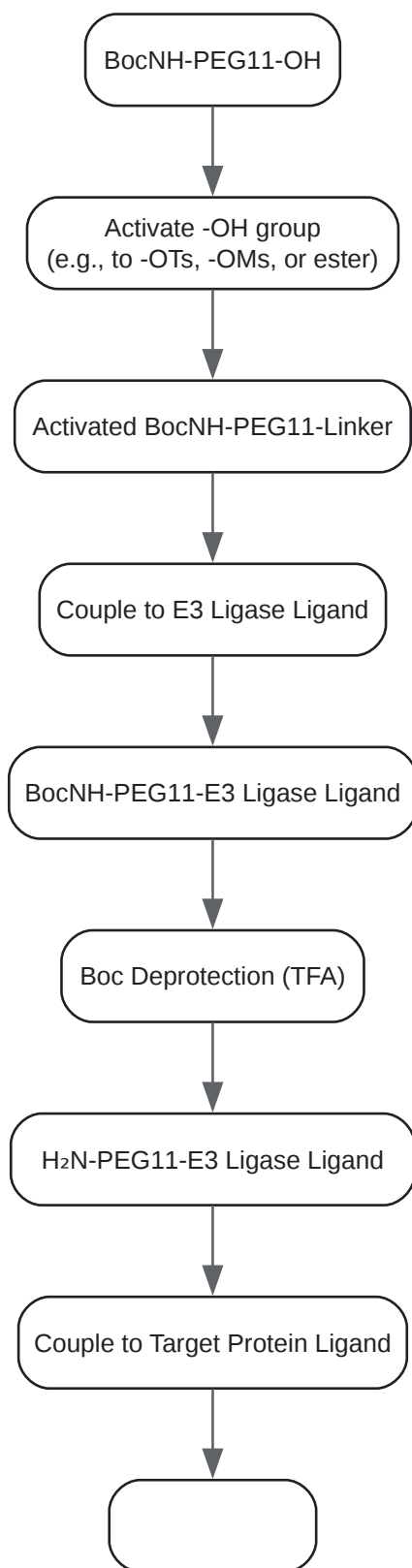
Property	Value	Source(s)
CAS Number	1556847-53-0	[3][4][5]
Molecular Formula	C ₂₇ H ₅₅ NO ₁₃	[5]
Molecular Weight	601.73 g/mol	[6]
Appearance	Colorless to pale yellow oil or solid	N/A
Solubility	Soluble in common organic solvents (DMF, DCM, NMP)	N/A
Storage	Store at -20°C, protect from moisture	[7]

Synthesis and Purification

While the precise, proprietary synthesis protocols for commercially available **BocNH-PEG11-OH** are not publicly detailed, a general and robust synthetic strategy for Boc-protected amino-PEG-alcohols can be outlined based on established organic chemistry principles. The synthesis typically involves the mono-Boc protection of an amino-PEG-alcohol precursor.

General Synthetic Workflow

The synthesis can be conceptualized as a two-step process: the formation of the precursor, amino-PEG11-alcohol, followed by the selective protection of the terminal amine.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [3. purepeg.com](https://www.purepeg.com) [[purepeg.com](https://www.purepeg.com)]
- [4. BocNH-PEG11-OH-武汉博仁凯润药业有限公司](https://www.m.brkrchem.com) [[m.brkrchem.com](https://www.m.brkrchem.com)]
- [5. chemscene.com](https://www.chemscene.com) [[chemscene.com](https://www.chemscene.com)]
- [6. calpaclab.com](https://www.calpaclab.com) [[calpaclab.com](https://www.calpaclab.com)]
- [7. Boc-NH-PEG11-OH | PROTAC Linker | TargetMol](https://www.targetmol.com) [[targetmol.com](https://www.targetmol.com)]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to BocNH-PEG11-OH: Synthesis, Characterization, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3105902/docs#a-comprehensive-technical-guide-to-bocnh-peg11-oh-synthesis-characterization-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)